

1-Methyl-1-propylpiperidinium Bromide: A Technical Literature Review

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Compound of Interest

Compound Name: *1-Methyl-1-propylpiperidinium
bromide*

Cat. No.: *B1453552*

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For Researchers, Scientists, and Drug Development Professionals

Introduction: **1-Methyl-1-propylpiperidinium bromide** is a quaternary ammonium salt belonging to the piperidinium class of ionic liquids. Ionic liquids are salts with melting points below 100°C, exhibiting unique properties such as low volatility, high thermal stability, and tunable physicochemical characteristics. These properties make them attractive for a wide range of applications, including as electrolytes in energy storage devices, solvents in organic synthesis and separation processes, and as active pharmaceutical ingredients.^[1] This technical guide provides a comprehensive review of the available scientific literature on **1-Methyl-1-propylpiperidinium bromide**, focusing on its synthesis, physicochemical properties, applications, and safety.

Physicochemical Properties

1-Methyl-1-propylpiperidinium bromide is a white to almost white crystalline powder.^[2] Its fundamental physicochemical properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₉ H ₂₀ BrN	[2][3]
Molecular Weight	222.17 g/mol	[2][3]
CAS Number	88840-42-0	[2][3]
Appearance	White to almost white powder/crystal	[2]
Purity	>98.0% (T)	[2]
Topological Polar Surface Area	0 Å ²	[4]
Rotatable Bond Count	2	[4]

Synthesis of 1-Methyl-1-propylpiperidinium Bromide

A detailed experimental protocol for the synthesis of **1-Methyl-1-propylpiperidinium bromide** is not explicitly available in the reviewed literature. However, a general and widely used method for the synthesis of analogous N-alkyl-N-methylpiperidinium halides is the quaternization of N-methylpiperidine with an appropriate alkyl halide. The following is a representative experimental protocol adapted from the synthesis of similar ionic liquids.[5]

Experimental Protocol: Generalized Synthesis

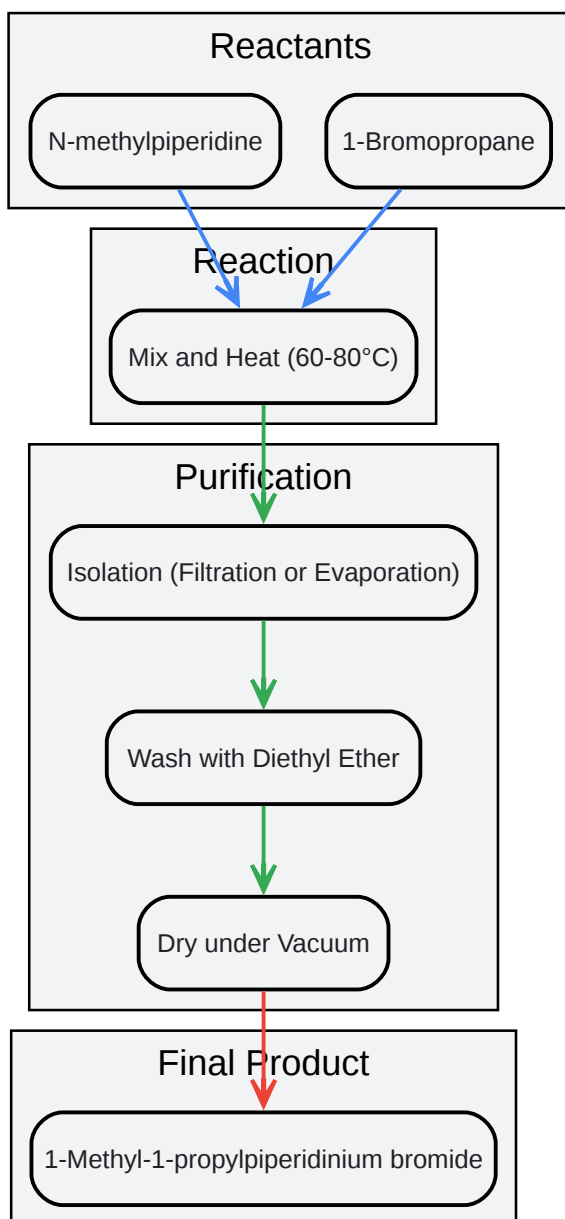
Materials:

- N-methylpiperidine
- 1-Bromopropane
- Anhydrous solvent (e.g., toluene, acetonitrile, or solvent-free)
- Diethyl ether (for washing)

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve N-methylpiperidine in the chosen anhydrous solvent. If performing a solvent-free synthesis, place the N-methylpiperidine directly into the flask.
- Slowly add a stoichiometric equivalent or a slight excess of 1-bromopropane to the flask.
- Heat the reaction mixture to a temperature between 60-80°C and stir for 24-48 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or by the precipitation of the product.
- After the reaction is complete, cool the mixture to room temperature.
- If the product has precipitated, it can be collected by filtration. If the product is an oil or remains in solution, the solvent is removed under reduced pressure using a rotary evaporator.
- Wash the resulting crude product multiple times with diethyl ether to remove any unreacted starting materials.
- Dry the purified **1-Methyl-1-propylpiperidinium bromide** under vacuum to remove any residual solvent.

Generalized Synthesis Workflow of 1-Methyl-1-propylpiperidinium Bromide



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Generalized synthesis workflow.

Spectral Data

Detailed experimental spectral data (NMR, IR, Mass Spectrometry) for **1-Methyl-1-propylpiperidinium bromide** are not readily available in the reviewed scientific literature. The

following tables provide predicted data and expected characteristic signals based on the molecular structure.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Nucleus	Predicted Chemical Shift (ppm)	Multiplicity	Assignment
^1H	~0.9	Triplet	-CH ₃ (propyl)
^1H	~1.6	Multiplet	-CH ₂ - (propyl)
^1H	~1.8	Multiplet	Piperidinium ring protons
^1H	~3.1	Singlet	-CH ₃ (methyl)
^1H	~3.3	Multiplet	-CH ₂ -N ⁺ - (propyl) and piperidinium ring protons adjacent to N ⁺
^{13}C	~11	Singlet	-CH ₃ (propyl)
^{13}C	~17	Singlet	-CH ₂ - (propyl)
^{13}C	~22-25	Singlet	Piperidinium ring carbons
^{13}C	~48	Singlet	-CH ₃ (methyl)
^{13}C	~60-65	Singlet	-CH ₂ -N ⁺ - (propyl) and piperidinium ring carbons adjacent to N ⁺

Infrared (IR) Spectroscopy

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group
2800-3000	C-H stretch	Alkyl groups
1450-1470	C-H bend	Alkyl groups
1370-1390	C-H bend	-CH ₃ groups

Mass Spectrometry

The expected mass spectrum would show the molecular ion of the cation.

m/z	Ion
142.16	[C ₉ H ₂₀ N] ⁺

Applications

1-Methyl-1-propylpiperidinium bromide is primarily utilized in research and development as an ionic liquid. Its applications are diverse and take advantage of its unique properties.

- **Electrochemistry:** The related compound, 1-methyl-1-propylpiperidinium bis(trifluoromethylsulfonyl)imide, has been investigated as a promising electrolyte base for lithium batteries.[6] This suggests that the bromide salt could also have applications in electrochemical devices, potentially as a bromine-complexing agent in flow batteries.[5]
- **Organic Synthesis:** Ionic liquids are often used as "green" solvents in organic reactions due to their low volatility and high thermal stability. **1-Methyl-1-propylpiperidinium bromide** can serve as a solvent and catalyst in various organic transformations.
- **Separation Processes:** The tunable properties of ionic liquids make them suitable for use in liquid-liquid extraction and other separation techniques.

Safety and Toxicology

The toxicological properties of **1-Methyl-1-propylpiperidinium bromide** have not been thoroughly investigated.[1] The available safety data sheets indicate that the substance is not classified as hazardous according to GHS criteria.[3] However, it may cause respiratory

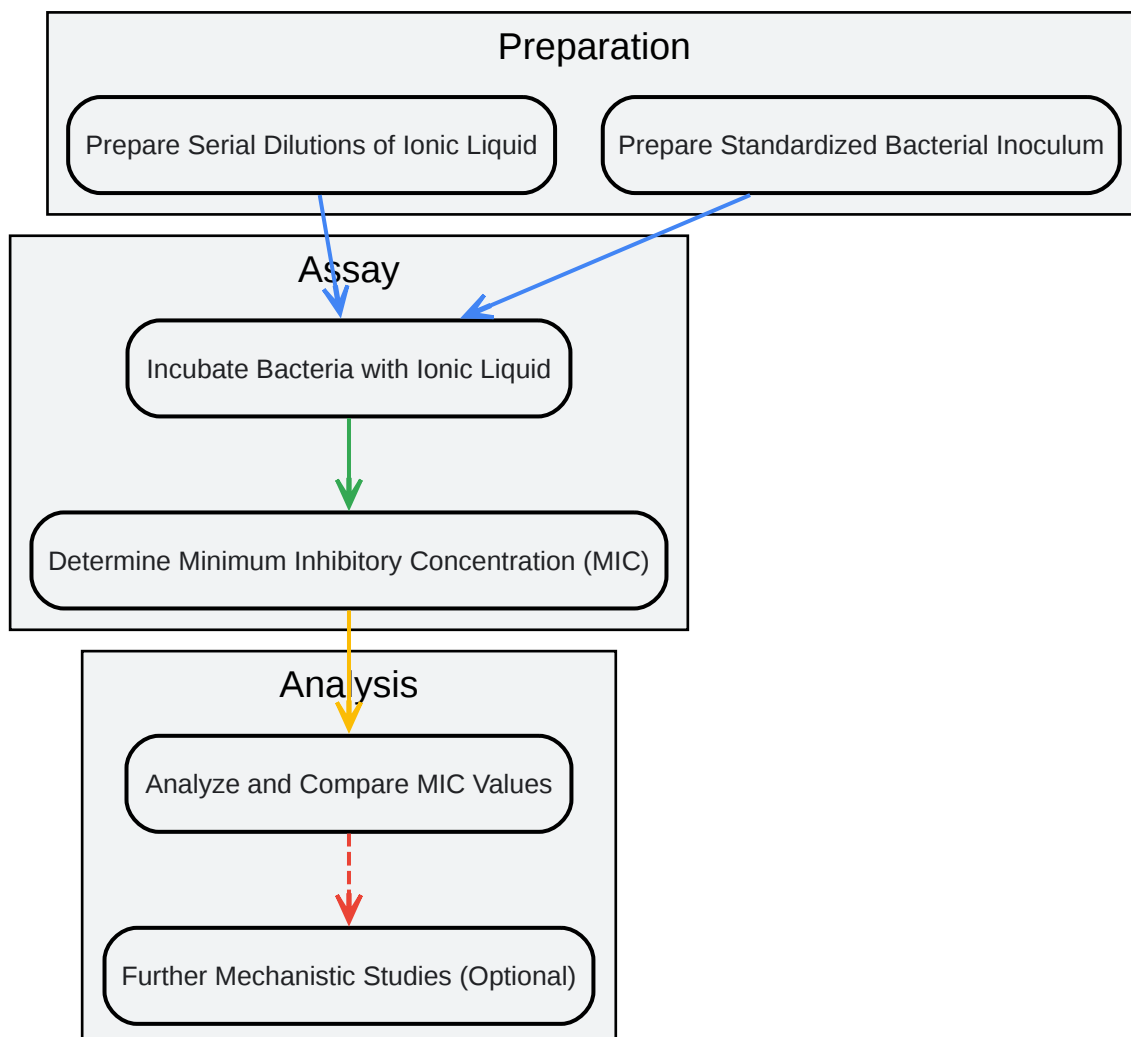
irritation upon inhalation and may be harmful if swallowed.[1] It is recommended to handle this compound with standard laboratory safety precautions, including the use of personal protective equipment.

Biological Activity

While specific studies on the biological activity of **1-Methyl-1-propylpiperidinium bromide** are limited, research on the broader class of piperidinium-based ionic liquids has shown that some possess antimicrobial properties. For instance, 1-dodecyl-1-methylpiperidinium bromide has demonstrated synergistic antimicrobial activity with the antibiotic colistin against Gram-negative bacteria.[7] The antimicrobial activity of these compounds is often related to the length of the alkyl chain. The mechanism of action is thought to involve the disruption of bacterial cell membranes.

Due to the lack of specific studies on the signaling pathways affected by **1-Methyl-1-propylpiperidinium bromide**, a signaling pathway diagram cannot be provided. Instead, a generalized workflow for assessing the antimicrobial activity of ionic liquids is presented below.

Workflow for Antimicrobial Activity Assessment



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Generalized workflow for antimicrobial assessment.

Conclusion

1-Methyl-1-propylpiperidinium bromide is a member of the piperidinium class of ionic liquids with potential applications in various fields, particularly in electrochemistry and as a solvent in organic synthesis. While its basic physicochemical properties are known, there is a notable lack of detailed experimental data in the public domain, including specific synthesis protocols and comprehensive spectral and toxicological characterization. Further research is needed to fully elucidate the properties and potential applications of this compound. The exploration of its

biological activities, building upon the findings for similar piperidinium salts, could also open up new avenues for its use in the pharmaceutical and biomedical sectors.

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